

(Rac)-Terreic acid stability and degradation in solution

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Compound of Interest

Compound Name: (Rac)-Terreic acid

Cat. No.: B1681272

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(Rac)-Terreic Acid Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and degradation of **(Rac)-Terreic acid** in solution. The following guides and FAQs are designed to help you anticipate and troubleshoot potential issues during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **(Rac)-Terreic acid** and what are its primary applications?

(Rac)-Terreic acid is a naturally occurring quinone epoxide first isolated from the fungus *Aspergillus terreus*. It is a well-documented mycotoxin with antibacterial and anticancer properties. In research, it is known as a cell-permeable covalent inhibitor of the bacterial enzyme MurA, which is crucial for cell wall biosynthesis. It also acts as a selective inhibitor of Bruton's tyrosine kinase (BTK), a key factor in B-cell and mast cell activation.

Q2: How should I properly store solid **(Rac)-Terreic acid**?

Solid **(Rac)-Terreic acid** is stable for at least four years when stored at -20°C. It is typically supplied as a white to off-white solid. To ensure maximum stability, keep the container tightly closed in a dry environment.

Q3: What are the recommended procedures for preparing and storing solutions of **(Rac)-Terreic acid**?

Solutions of **(Rac)-Terreic acid** should be stored at -20°C in the dark. For long-term storage in solvent, -80°C is also recommended. It is crucial to protect solutions from light. Prepare fresh solutions for sensitive experiments or aliquot stock solutions to minimize freeze-thaw cycles.

Q4: In which solvents can I dissolve **(Rac)-Terreic acid**?

(Rac)-Terreic acid has good solubility in a variety of common laboratory solvents. The table below summarizes known solubility data. For aqueous solutions, gentle warming and sonication may be necessary to achieve the specified concentration.

Solvent	Reported Solubility	Reference
DMSO	≥ 10 mg/mL	
DMF	Soluble	
Ethanol	Soluble	
Methanol	Soluble	
Water	~5 mg/mL	
Acetone	Soluble	
Dichloromethane (DCM)	Soluble	

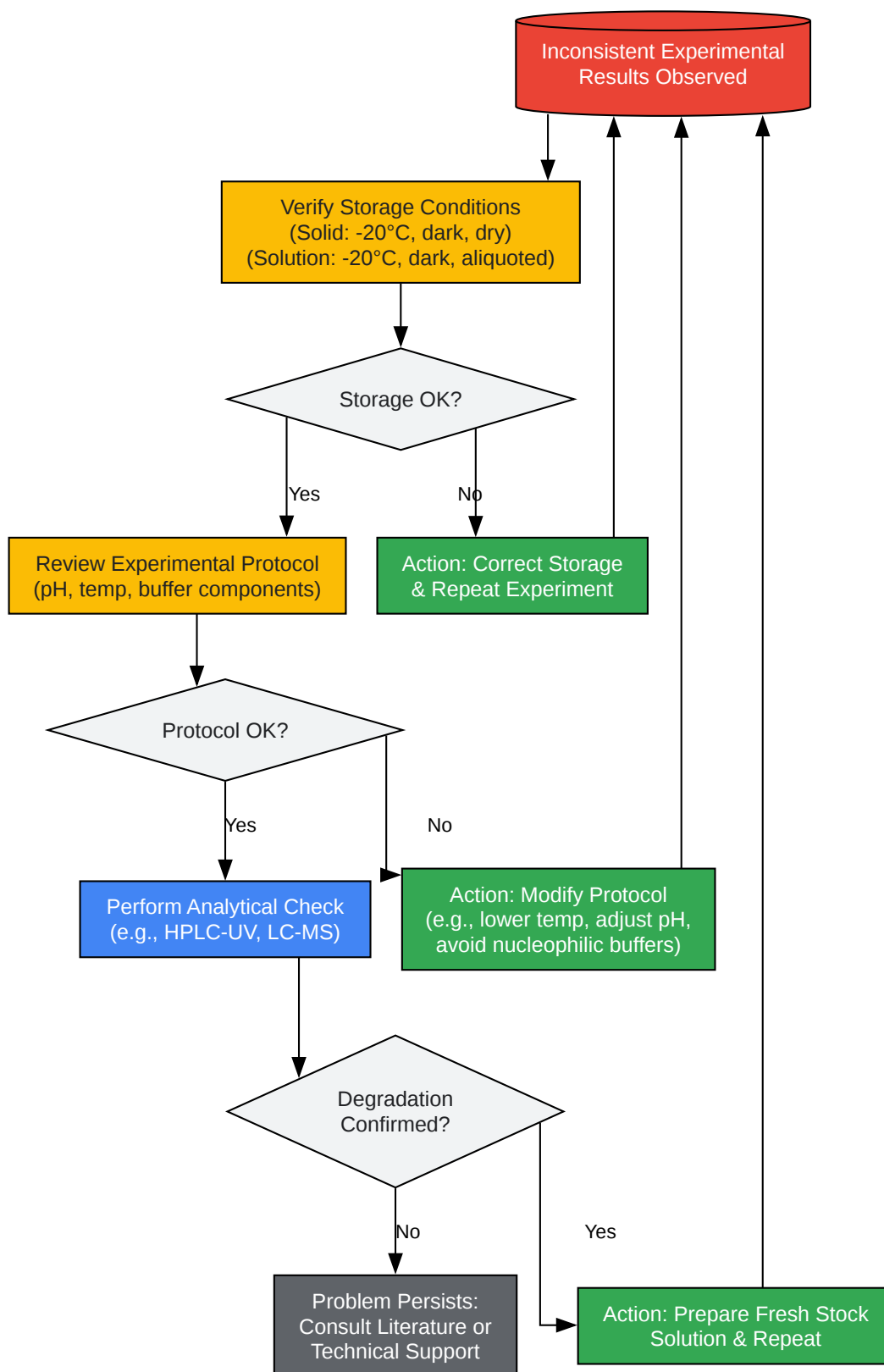
Q5: Are there any known chemical incompatibilities for **(Rac)-Terreic acid**?

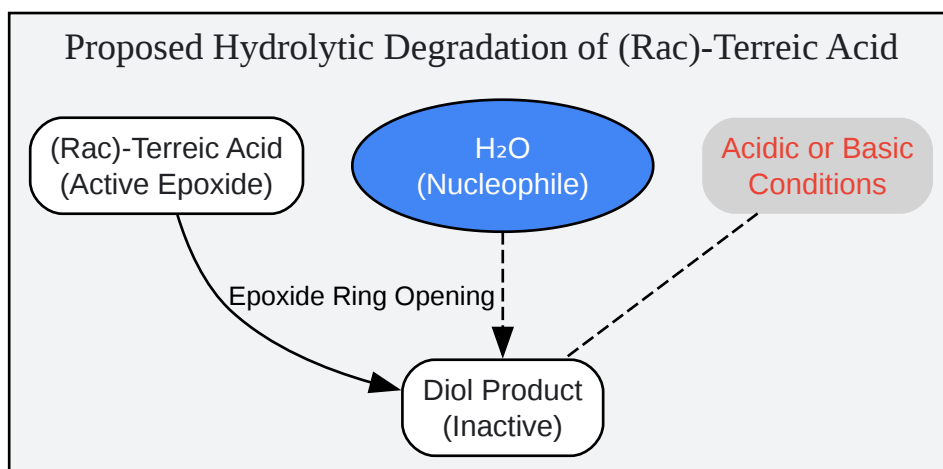
Yes. Due to its chemical structure, **(Rac)-Terreic acid** is incompatible with strong oxidizing agents. Its epoxide ring is susceptible to nucleophilic attack, a reactivity that underlies its covalent inhibition of enzymes like MurA via cysteine residues. Therefore, it should be considered potentially reactive with strong nucleophiles, strong acids, and strong bases, especially upon heating.

Troubleshooting Guide

Issue: My experimental results are inconsistent or show a loss of compound activity over time.

This may indicate that your **(Rac)-Terreic acid** is degrading in solution. The quinone epoxide moiety is chemically reactive and can be sensitive to experimental conditions.







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